

Technical Guide: Physicochemical Properties of Z-D-Thr-OH

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This technical guide provides a detailed overview of the melting and boiling points of **Z-D-Thr-OH** (N-benzyloxycarbonyl-D-Threonine), a crucial protected amino acid in peptide synthesis and pharmaceutical research. This document outlines its key physical properties and provides a standardized experimental protocol for melting point determination.

Core Physicochemical Data

Z-D-Thr-OH is a white to off-white crystalline solid. Due to its molecular structure, it is expected to decompose at high temperatures rather than exhibit a true boiling point under atmospheric pressure. While a computationally predicted boiling point exists, experimental determination is impractical. The melting point is a critical parameter for identification and purity assessment.

Table 1: Physicochemical Properties of **Z-D-Thr-OH**

Property	Value	Source
Melting Point	95-103 °C	[1]
	100-102 °C	[2][3]
Predicted Boiling Point	483.7 °C at 760 mmHg	[2][3]

Note: The variation in melting point range is typical and can be attributed to differences in purity and analytical methodology between suppliers.

Experimental Protocols: Melting Point Determination

The following is a standard operating procedure for the determination of the melting point of a solid organic compound like **Z-D-Thr-OH** using the capillary method with a modern melting point apparatus.

Objective: To accurately determine the melting point range of a solid sample.

Materials:

- Melting point apparatus
- Glass capillary tubes (sealed at one end)
- Sample of **Z-D-Thr-OH** (must be completely dry)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

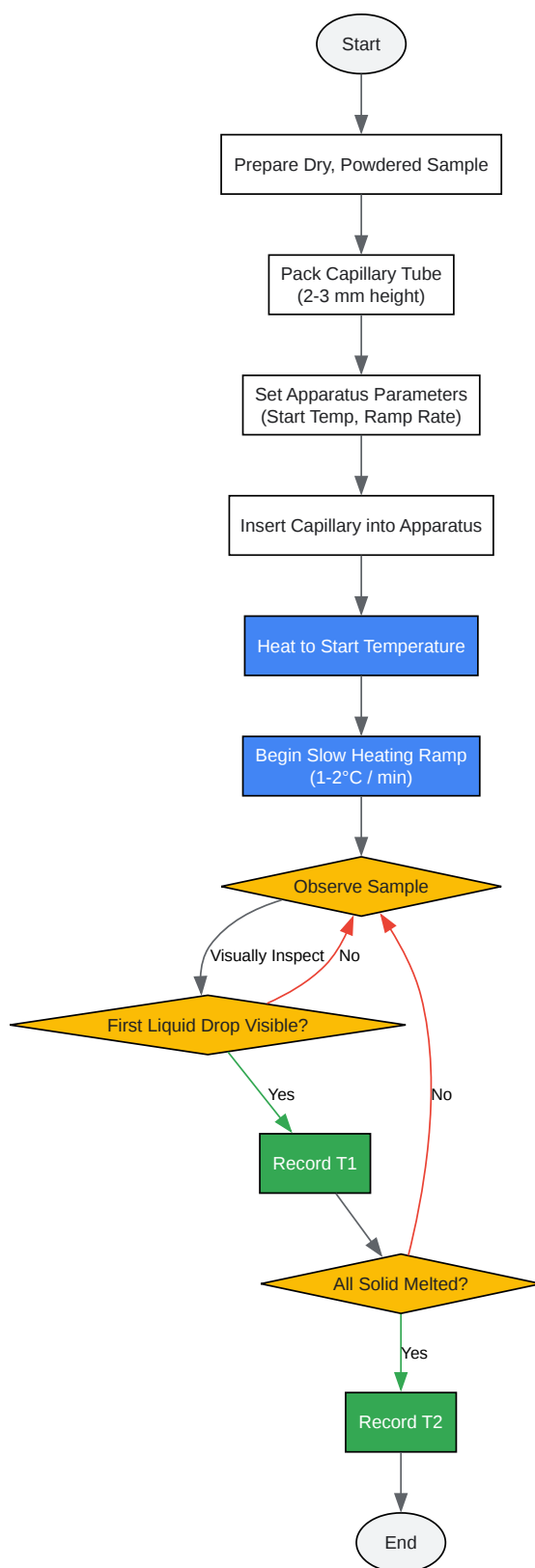
- Sample Preparation:
 - Ensure the **Z-D-Thr-OH** sample is completely dry, as residual solvents can act as impurities and depress the melting point.
 - If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.
 - Introduce the powdered sample into the open end of a capillary tube by pressing the open end into the powder.

- To pack the sample, invert the tube and tap it gently on a hard surface. For more effective packing, drop the capillary tube, sealed-end down, through a long glass tube several times.
- The final packed sample height should be between 2-3 mm to ensure uniform heat distribution.
- Apparatus Setup:
 - Turn on the melting point apparatus and set the initial (start) temperature to approximately 15-20°C below the expected melting point of **Z-D-Thr-OH** (e.g., set to 80°C).
 - Set a rapid heating rate (e.g., 10-20°C/minute) to reach the initial temperature.
 - Set the subsequent ramp rate for the melting phase to a slow value, typically 1-2°C per minute, to ensure thermal equilibrium and accurate observation.
 - Set the end temperature to at least 15°C above the expected melting point.
- Measurement:
 - Once the apparatus has reached and stabilized at the initial temperature, carefully insert the packed capillary tube into the sample holder.
 - Begin the heating program.
 - Observe the sample through the magnified viewing port.
 - Record the temperature at which the first drop of liquid becomes visible. This is the lower limit of the melting range. Sintering or shrinking of the sample may occur before melting begins and should not be mistaken for the start of melting.
 - Continue to observe the sample while the temperature rises at the slow ramp rate.
 - Record the temperature at which the last solid crystal turns into a transparent liquid. This is the upper limit of the melting range.
- Post-Measurement:

- Allow the apparatus to cool down.
- Dispose of the used capillary tube in the designated glass waste container. Never re-use a capillary tube or re-melt a sample.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the melting point determination protocol.



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Caption: Workflow for Melting Point Determination.

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